Application Note: Biological Screening & Profiling of 2,5-Dimethylpyridine-3-carboxylic Acid

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Compound of Interest	
Compound Name:	*2,5-Dimethylpyridine-3-carboxylic acid*
CAS No.:	*129477-22-1*
Cat. No.:	*B157890*

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Executive Summary & Scientific Rationale

2,5-Dimethylpyridine-3-carboxylic acid is a structural analog of Nicotinic Acid (Niacin), characterized by methyl substitutions at the C2 and C5 positions of the pyridine ring. In drug discovery, this scaffold is primarily investigated for its potential interaction with the Hydroxycarboxylic Acid Receptor 2 (HCAR2/GPR109A), a G-protein coupled receptor (GPCR) validated for regulating lipid metabolism and inflammation.

Unlike the parent compound Niacin, the 2,5-dimethyl substitution pattern alters the electronic density of the pyridine nitrogen and the lipophilicity (LogP) of the molecule. This Application Note defines a rigorous screening workflow to evaluate this compound as a potential "Flush-Free" Niacin mimetic or a metabolic modulator.

Key Screening Objectives:

- Primary Efficacy: Quantify agonism at the GPR109A receptor (Gi-coupled pathway).

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- Functional Translation: Assess anti-lipolytic activity in adipocytes.
- Safety Profiling: Determine cytotoxicity thresholds to rule out non-specific metabolic interference.

Chemical Handling & Formulation Protocol

Challenge: Pyridine-3-carboxylic acids exist as zwitterions in neutral solution, which can lead to poor solubility in organic solvents and precipitation in aqueous buffers if pH is not controlled.

Protocol A: Stock Solution Preparation

- Vehicle: Dimethyl Sulfoxide (DMSO), anhydrous, ≥99.9%.
- Concentration: Prepare a 50 mM master stock.
- Procedure:
  - Weigh 7.55 mg of **2,5-Dimethylpyridine-3-carboxylic acid** into a sterile amber glass vial.
  - Add 1.0 mL of anhydrous DMSO. Vortex for 30 seconds.
  - Critical Step: If turbidity persists (common due to zwitterionic crystal lattice energy), sonicate at 40°C for 5 minutes.
  - Storage: Aliquot into single-use vials and store at -20°C. Stable for 6 months. Avoid freeze-thaw cycles.

Protocol B: Assay Buffer Preparation (Working Solution)

- Dilution: Dilute the DMSO stock 1:1000 into the assay buffer (e.g., HBSS + 20 mM HEPES) to achieve a 50 µM starting concentration (0.1% DMSO final).
- pH Check: The carboxylic acid moiety can locally lower pH. Verify pH is 7.4. If pH < 7.2, adjust with 0.1 N NaOH. Failure to adjust pH is the #1 cause of false positives in acid-sensitive GPCR assays.

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Primary Screening: GPR109A (HCAR2) Agonist Assay

Mechanism: GPR109A is G

i-coupled. Activation inhibits Adenylyl Cyclase (AC), reducing intracellular cAMP. Since basal cAMP is low, we must first stimulate the cells with Forskolin, then measure the inhibition of this signal by the test compound.

Experimental Design

- Cell Line: CHO-K1 or HEK293 stably expressing human GPR109A (HCAR2).
- Readout: TR-FRET (Time-Resolved Fluorescence Resonance Energy Transfer) cAMP detection (e.g., HTRF or Lance Ultra).
- Controls:
  - Positive Control: Nicotinic Acid (EC_{50} ~ 100 nM).
  - Negative Control: Vehicle (0.1% DMSO).
  - Reference: 5-Methylnicotinic acid (known partial agonist).

Step-by-Step Protocol

- Cell Seeding: Plate 5,000 cells/well in a 384-well low-volume white plate. Incubate overnight.
- Stimulation Buffer: Prepare HBSS containing 500 mM IBMX (phosphodiesterase inhibitor) and 10 µM Forskolin.
- Compound Addition:
  - Add 5 µL of **2,5-Dimethylpyridine-3-carboxylic acid** (serially diluted, 10-point dose-response, range 100 µM to 0.1 nM).
  - Immediately add 5 µL of Stimulation Buffer.
- Incubation: Incubate for 30 minutes at Room Temperature (RT).

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- Detection: Add 10 µL of detection reagents (cAMP-d2 antibody + Cryptate conjugate).
- Read: Incubate 1 hour at RT and read on a TR-FRET compatible plate reader (e.g., EnVision).

Data Analysis: Calculate the Delta F%. Plot Log[Concentration] vs. Response.

Note: A "hit" is defined as >50% inhibition of Forskolin-induced cAMP at 10 µM.

Secondary Screening: Adipocyte Lipolysis Assay

Rationale: This functional assay confirms that the receptor binding observed in Step 3 translates to a physiological response (inhibition of triglyceride breakdown).

Mechanism Diagram

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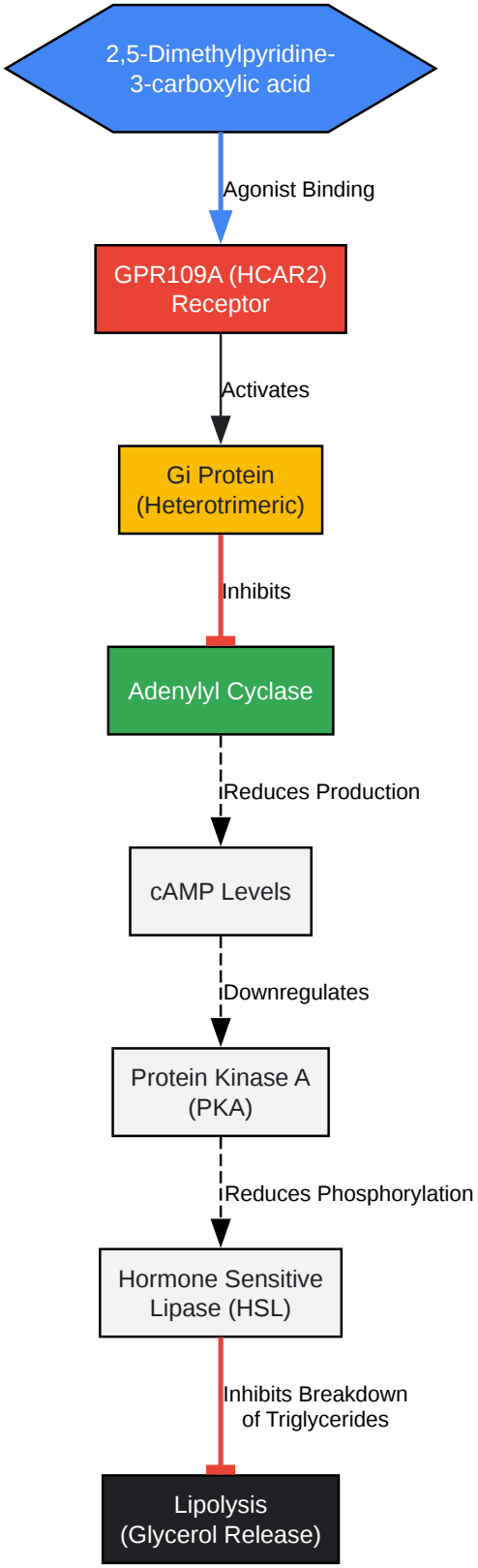

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Figure 1: Signal transduction pathway for GPR109A-mediated anti-lipolytic activity.[1][2][3][4] The compound acts as an upstream agonist to suppress glycerol release.

Protocol Steps

- Isolation: Isolate primary adipocytes from murine epididymal fat pads (or use differentiated 3T3-L1 adipocytes, Day 8 post-differentiation).
- Starvation: Wash cells with Krebs-Ringer Bicarbonate (KRB) buffer containing 4% BSA (Fatty Acid Free). Incubate for 2 hours.
- Treatment:
  - Induce lipolysis with 100 nM Isoproterenol (beta-adrenergic agonist).
  - Co-treat with test compound (10 µM and 100 µM).
- Incubation: 90 minutes at 37°C.
- Quantification: Collect supernatant. Measure Glycerol concentration using a colorimetric enzymatic assay (GPO-Trinder method) at 540 nm.
- Interpretation: A reduction in glycerol release compared to Isoproterenol-only control indicates functional anti-lipolytic activity.

Data Presentation & Interpretation

Table 1: Expected Data Profile for a Validated Hit

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Parameter	Assay Type	Metric	Success Criteria
Solubility	Visual/Nephelometry	Max Soluble Conc.	> 100 µM in 1% DMSO/Buffer
Potency	cAMP TR-FRET	EC_{50}	< 10 µM
Efficacy	cAMP TR-FRET	Emax	> 80% of Niacin response
Function	Glycerol Release	IC_{50}	< 50 µM
Cytotoxicity	MTT / CellTiter-Glo	CC_{50}	> 100 µM (Selectivity Index > 10)

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